Technical Guide: Physical Properties of 2-Bromo-4,4-dimethylpentanoic Acid

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Compound of Interest

Compound Name:	*2-Bromo-4,4-dimethylpentanoic acid*
CAS No.:	*29846-98-8*
Cat. No.:	*B8708558*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the known physical properties of **2-Bromo-4,4-dimethylpentanoic acid**. Due to the limited availability of experimentally determined data in public literature, this guide also furnishes detailed, generalized experimental protocols for the determination of key physical properties of solid organic acids.

Core Compound Information

Basic identifying information for **2-Bromo-4,4-dimethylpentanoic acid** has been compiled from available chemical databases.

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Identifier	Value	Source
IUPAC Name	2-bromo-4,4-dimethylpentanoic acid	PubChem[1]
CAS Number	29846-98-8	PubChem[1]
Molecular Formula	$C_7H_{13}BrO_2$	PubChem[1]
Molecular Weight	209.08 g/mol	PubChem[1]
Canonical SMILES	CC(C)(C)CC(C(=O)O)Br	PubChem[1]

Physical Properties Data

Experimental data for the primary physical properties of **2-Bromo-4,4-dimethylpentanoic acid** are not readily available in the surveyed literature. The following table indicates the properties for which specific values could not be retrieved. The subsequent sections detail the standard methodologies for determining these values.

Physical Property	Value
Melting Point	Data not available
Boiling Point	Data not available
Density	Data not available
Solubility	Data not available

Experimental Protocols

The following sections provide detailed methodologies for the experimental determination of the key physical properties of a solid organic acid like **2-Bromo-4,4-dimethylpentanoic acid**.

Melting Point Determination

The melting point of a solid organic compound is a crucial indicator of its purity.[2][3] A sharp melting range typically signifies a high degree of purity, while a broad melting range often suggests the presence of impurities.[2][3]

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Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[2][3]
- Capillary tubes (sealed at one end)[2][3]
- Thermometer[2][3]
- Mortar and pestle
- Heating bath (if using Thiele tube)[3]

Procedure:

- Sample Preparation: A small amount of the crystalline organic solid is finely powdered using a mortar and pestle.[3]
- Capillary Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 1-2 mm.[4]
- Apparatus Setup:
  - Mel-Temp Apparatus: The capillary tube is inserted into the sample holder of the apparatus, and the thermometer is placed in its designated well.[2]
  - Thiele Tube: The capillary tube is attached to the thermometer with a rubber band, ensuring the sample is level with the thermometer bulb. The assembly is then suspended in the heating oil within the Thiele tube.[3]
- Heating: The apparatus is heated slowly, at a rate of approximately 1-2°C per minute, especially near the expected melting point.[3]
- Observation: The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire solid mass turns into a clear liquid (the completion of melting) are recorded. This range is the melting point of the substance.[2][5]

Boiling Point Determination

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For a solid compound, the boiling point is typically determined after it has been melted or if it is a low-melting solid. The procedure involves heating the liquid until its vapor pressure equals the atmospheric pressure.[6][7]

Apparatus:

- Small test tube or fusion tube[6][8]
- Capillary tube (sealed at one end)[6][8]
- Thermometer[6][8]
- Heating apparatus (e.g., Thiele tube or aluminum block)[8]
- Beaker[6]

Procedure:

- A small amount of the liquid sample is placed in the fusion tube.[8]
- A capillary tube, with its sealed end uppermost, is placed inside the fusion tube containing the liquid.[6][8]
- The fusion tube is attached to a thermometer, and the assembly is heated in a heating bath.[7]
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.[7]
- Heating is continued until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[8]
- The heating is then stopped, and the liquid is allowed to cool.[6]
- The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.[7]

Density Determination

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The density of a solid organic compound can be determined by measuring its mass and the volume it displaces.[9]

Apparatus:

- Analytical balance[9]
- Graduated cylinder or pycnometer[9]
- A liquid in which the solid is insoluble

Procedure (by displacement):

- A known mass of the solid organic acid is weighed accurately using an analytical balance.[9]
- A graduated cylinder is partially filled with a liquid in which the solid is known to be insoluble, and the initial volume is recorded.
- The weighed solid is carefully added to the graduated cylinder, ensuring it is fully submerged and that no air bubbles are trapped.[9]
- The new volume of the liquid in the graduated cylinder is recorded.[9]
- The volume of the solid is the difference between the final and initial volume readings.
- The density is calculated by dividing the mass of the solid by its determined volume.[9]

Solubility Determination

The solubility of an organic acid is tested in a range of solvents to understand its polarity and chemical nature.[10][11]

Apparatus:

- Small test tubes
- Spatula

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- A range of solvents (e.g., water, 5% NaOH solution, 5% $NaHCO_3$ solution, 5% HCl solution, and an organic solvent like diethyl ether or hexane)[10][11]

Procedure:

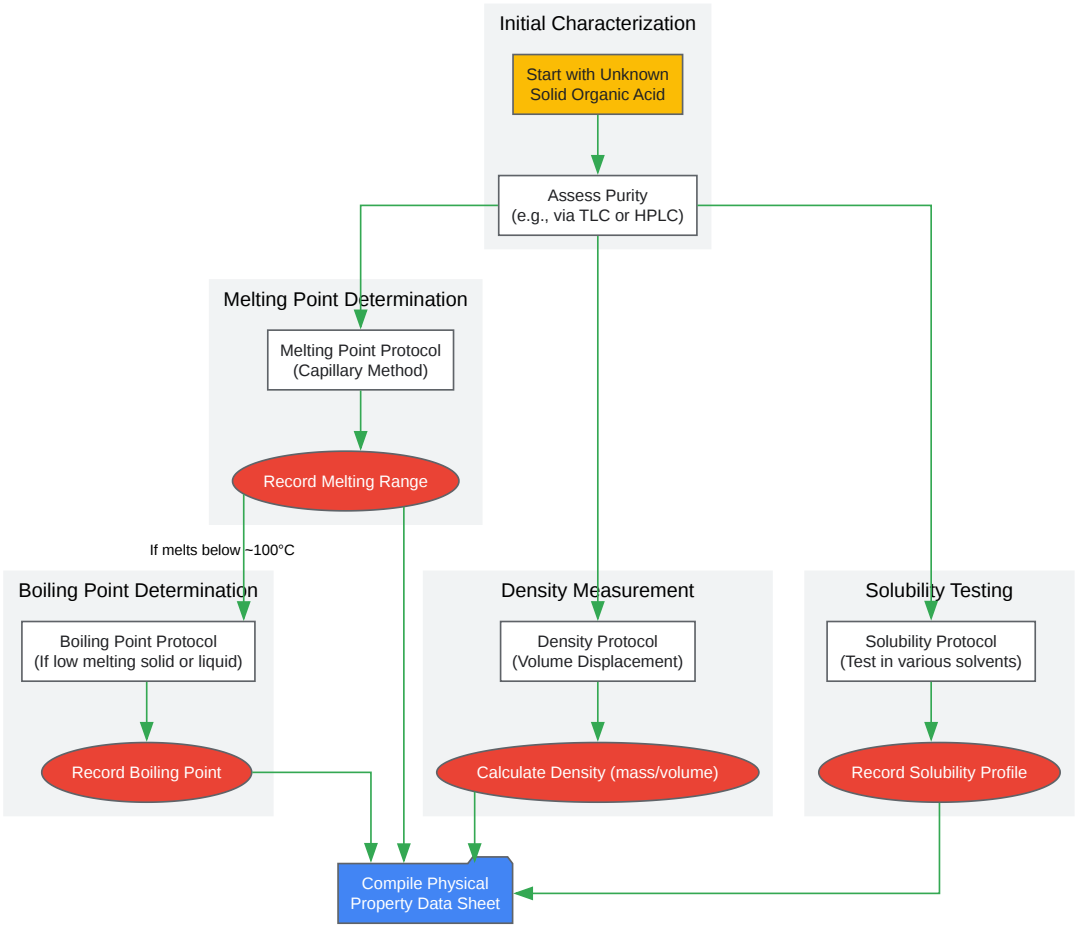
- A small, measured amount of the solid (e.g., 25 mg) is placed into a series of separate test tubes.[10]
- A small volume of a solvent (e.g., 0.75 mL) is added to one of the test tubes.[10]
- The test tube is shaken vigorously for a set period (e.g., 60 seconds).[12]
- The mixture is observed to determine if the solid has dissolved completely, is partially soluble, or is insoluble.[12][13]
- This process is repeated for each of the selected solvents.
- For acidic compounds like carboxylic acids, solubility in basic solutions (NaOH, $NaHCO_3$) due to salt formation is a key diagnostic test.[14]

Visualizations

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of an unknown solid organic acid.

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Experimental Workflow for Physical Property Determination of a Solid Organic Acid



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Caption: A flowchart illustrating the logical progression for determining the key physical properties of a solid organic acid.

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